

Personal protective equipment for handling rac Mirabegron-d5

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Compound of Interest

Compound Name: *rac Mirabegron-d5*

Cat. No.: B565030

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Essential Safety and Handling Guide for rac-Mirabegron-d5

For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of rac-Mirabegron-d5, a deuterated analog of Mirabegron. While specific hazard data for the deuterated form is limited, the precautionary measures outlined are based on the available Safety Data Sheets (SDS) for Mirabegron-d5 and the known hazards of Mirabegron.^{[1][2][3]} It is imperative to treat this compound as a potentially hazardous substance of unknown potency.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

Mirabegron, the non-deuterated parent compound, is classified with several hazards, including being harmful if swallowed, causing serious eye irritation, potential for allergic skin reaction, and suspected reproductive toxicity.^[2] Therefore, stringent adherence to PPE protocols is mandatory when handling rac-Mirabegron-d5.

Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Standard Compliance
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.
Skin Protection	Fire/flammable resistant and impervious clothing. Chemical-resistant gloves (inspect before use).	EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	NIOSH-approved N100 or CEN-approved FFP3 particulate respirators as a backup to engineering controls. A full-face supplied air respirator is required if it is the sole means of protection.	NIOSH (US) or CEN (EU) approved.

Safe Handling and Storage

Engineering Controls:

- All handling of rac-Mirabegron-d5 that may generate dust or aerosols should be conducted in a laboratory fume hood or other suitable local exhaust ventilation system.

Handling Procedures:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that an emergency eyewash station and safety shower are readily accessible.
- Dispensing: Avoid the formation of dust and aerosols during weighing and dispensing.
- Contact Avoidance: Avoid all direct contact with the skin and eyes.
- Hygiene: Wash hands thoroughly after handling, even if gloves were worn.

Storage:

- Store in a tightly closed container in a dry and well-ventilated area.

- Recommended storage condition is refrigerated.

Emergency Procedures

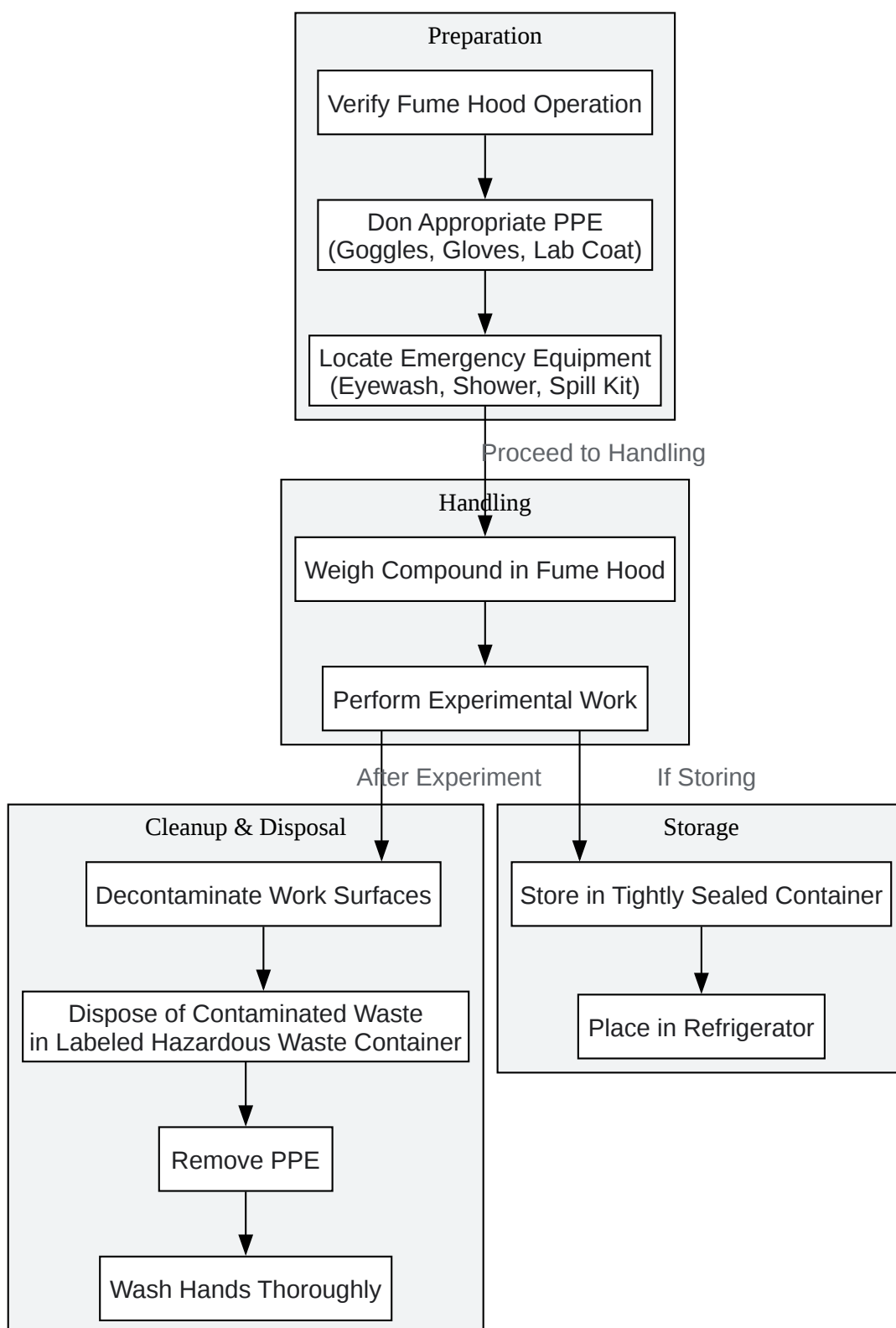
Situation	First-Aid Measures
Inhalation	If breathing is difficult, move the person to fresh air. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

In case of a spill, unnecessary personnel should be kept away. Wear appropriate PPE and avoid inhaling any dust. Spilled material should be swept up or vacuumed into a suitable container for disposal, and the area should be thoroughly cleaned to remove any residual contamination.

Disposal Plan

Excess and expired rac-Mirabegron-d5, as well as any contaminated materials, should be treated as hazardous waste. Disposal must be carried out by a licensed hazardous material disposal company. The product may be incinerated in a unit equipped with an afterburner and scrubber. Ensure compliance with all federal and local regulations regarding chemical waste disposal. Do not allow the substance to enter drains or water courses.

Operational Workflow for Handling rac-Mirabegron-d5



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Caption: Workflow for safe handling of rac-Mirabegron-d5.

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